

Application Notes and Protocols for Tirabrutinib (ONO/GS-4059)

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Compound of Interest

Compound Name: Onono

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These application notes provide detailed protocols for the preparation, storage, and use of Tirabrutinib (also known as ONO/GS-4059), a potent and selective second-generation Bruton's tyrosine kinase (BTK) inhibitor. Tirabrutinib covalently binds to BTK, preventing B-cell receptor signaling and subsequent B-cell development and proliferation.^{[1][2]} These protocols are intended to guide researchers in various in vitro and in vivo assays.

Chemical Properties

A summary of the key chemical properties of Tirabrutinib is presented in the table below.

Property	Value	Reference
IUPAC Name	(R)-6-amino-9-(1-(but-2-ynoyl)pyrrolidin-3-yl)-7-(4-phenoxyphenyl)-7,9-dihydro-8H-purin-8-one	[1]
Synonyms	ONO-4059, GS-4059, ONO-WG-307	[3]
CAS Number	1351636-18-4 (free base)	[1][3]
Molecular Formula	C ₂₅ H ₂₂ N ₆ O ₃	[1]
Molecular Weight	454.49 g/mol	[1]
Purity	>98%	[1]
Appearance	Crystalline solid	

Solubility Data

Tirabrutinib exhibits varying solubility depending on the solvent. It is highly soluble in dimethyl sulfoxide (DMSO) and has limited solubility in ethanol and water.[4] For in vivo applications, specific formulations are required to achieve desired concentrations.

Solvent	Solubility	Reference
DMSO	> 100 mg/mL	[1]
Ethanol	~1 mg/mL	[4]
Water	Essentially insoluble	[4]
In vivo Formulation 1	≥ 2.5 mg/mL in 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	[1]
In vivo Formulation 2	≥ 2.5 mg/mL in 10% DMSO, 90% (20% SBE-β-CD in saline)	[1]
In vivo Formulation 3	≥ 2.5 mg/mL in 10% DMSO, 90% Corn Oil	[1]

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of Tirabrutinib in DMSO, suitable for most in vitro assays.

Materials:

- Tirabrutinib (free base, MW: 454.49 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

Procedure:

- **Weighing:** Accurately weigh out a desired amount of Tirabrutinib powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.54 mg of Tirabrutinib.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the Tirabrutinib powder. For 4.54 mg, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the Tirabrutinib is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can be used to aid dissolution if precipitation is observed.[\[5\]](#)
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[6\]](#) Store the aliquots at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).[\[1\]](#)[\[3\]](#) For optimal stability in solvent, storage at -80°C for up to a year is recommended.[\[6\]](#)[\[7\]](#)

Preparation of Working Solutions for In Vitro Assays

This protocol outlines the dilution of the DMSO stock solution to prepare working concentrations for cell-based assays.

Materials:

- 10 mM Tirabrutinib in DMSO stock solution
- Appropriate cell culture medium
- Sterile microcentrifuge tubes
- Pipettes

Procedure:

- **Serial Dilutions:** Prepare a series of dilutions from the 10 mM stock solution using cell culture medium. It is recommended to perform a multi-step dilution to ensure accuracy, especially for low nanomolar concentrations.

- **Final Concentration:** The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Ensure that the vehicle control in your experiments contains the same final concentration of DMSO.
- **Example Dilution:** To prepare a 100 nM working solution in 10 mL of culture medium, add 1 μL of the 10 mM stock solution to the 10 mL of medium.

Preparation of an In Vivo Formulation

This protocol provides an example of how to prepare Tirabrutinib for oral administration in animal models.

Materials:

- Tirabrutinib
- DMSO
- PEG300
- Tween-80
- Sterile Saline
- Sterile tubes
- Vortex mixer

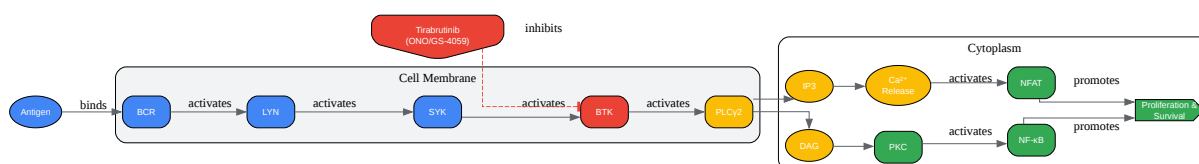
Procedure:

- **Initial Dissolution:** Prepare a concentrated stock solution of Tirabrutinib in DMSO (e.g., 25 mg/mL).
- **Formulation:** To prepare a final solution with a concentration of 2.5 mg/mL, follow these steps sequentially:
 - Take 100 μL of the 25 mg/mL Tirabrutinib in DMSO stock solution.
 - Add 400 μL of PEG300 and mix thoroughly.

- Add 50 μ L of Tween-80 and mix until the solution is clear.
- Add 450 μ L of sterile saline to bring the final volume to 1 mL.
- Administration: The resulting solution will have a Tirabrutinib concentration of 2.5 mg/mL in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline. This formulation is suitable for oral gavage. The mixed solution should be used immediately for optimal results.
[6]

Mechanism of Action and Signaling Pathway

Tirabrutinib is an irreversible inhibitor of Bruton's tyrosine kinase (BTK), a critical enzyme in the B-cell receptor (BCR) signaling pathway.[8] Upon antigen binding to the BCR, a signaling cascade is initiated, leading to B-cell proliferation, differentiation, and survival. Tirabrutinib covalently binds to a cysteine residue (Cys-481) in the active site of BTK, blocking its kinase activity.[8] This inhibition prevents the phosphorylation of downstream targets, including phospholipase Cy2 (PLCy2), thereby abrogating the signaling cascade that leads to the activation of transcription factors like NF- κ B and NFAT.[9][10]

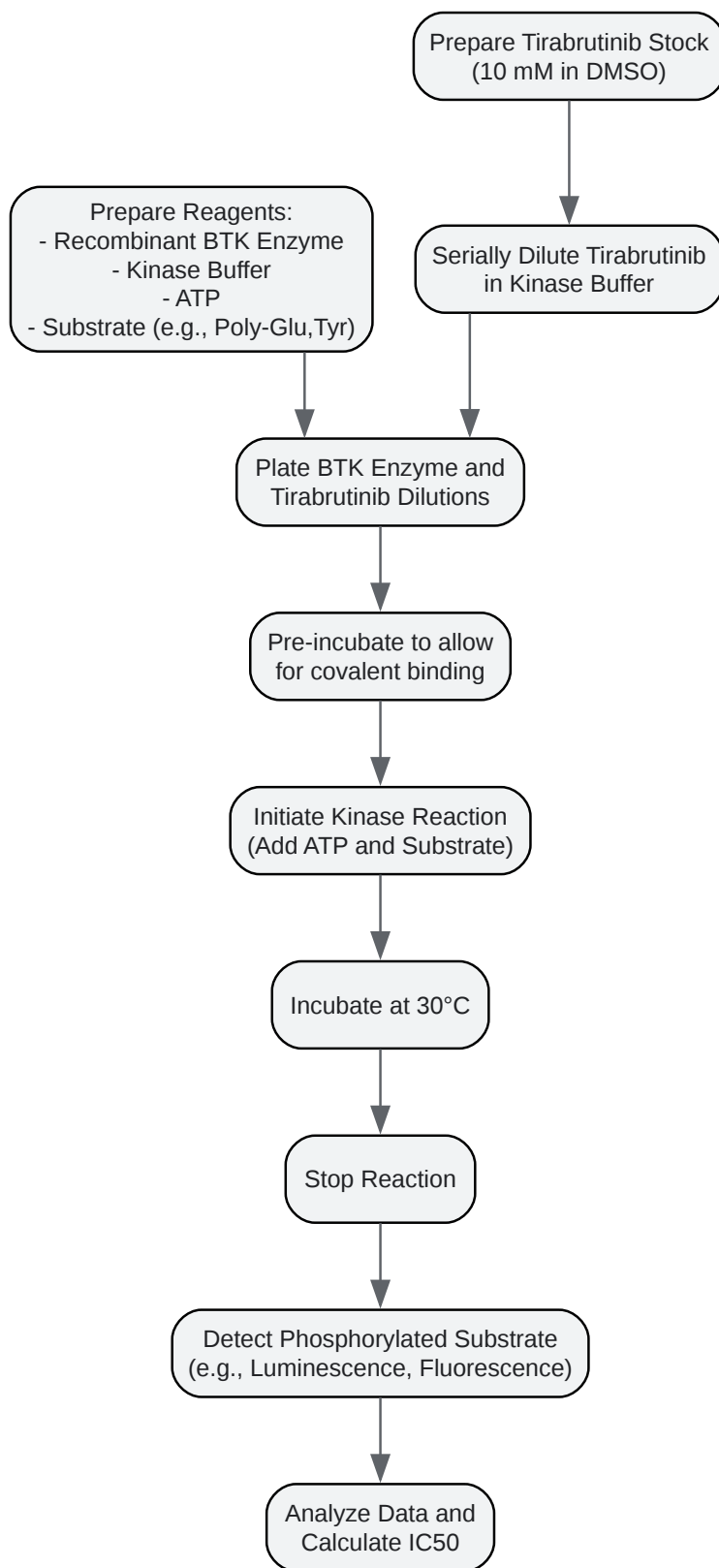


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Caption: BTK Signaling Pathway Inhibition by Tirabrutinib.

Experimental Workflow for In Vitro Kinase Assay

The following diagram illustrates a typical workflow for assessing the inhibitory activity of Tirabrutinib on BTK in a cell-free kinase assay.



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Caption: Workflow for an In Vitro BTK Kinase Assay.

Safety Precautions

Tirabrutinib is a potent bioactive compound and should be handled with appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. All handling should be performed in a chemical fume hood. Consult the Safety Data Sheet (SDS) for complete safety information. For research use only. Not for human use.

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